

photochemical conversion of tyrindoxyl sulphate

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Compound Focus: 6,6-Dibromoindigo

CAS No.: 19201-53-7

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A Potential Alternative Research Path

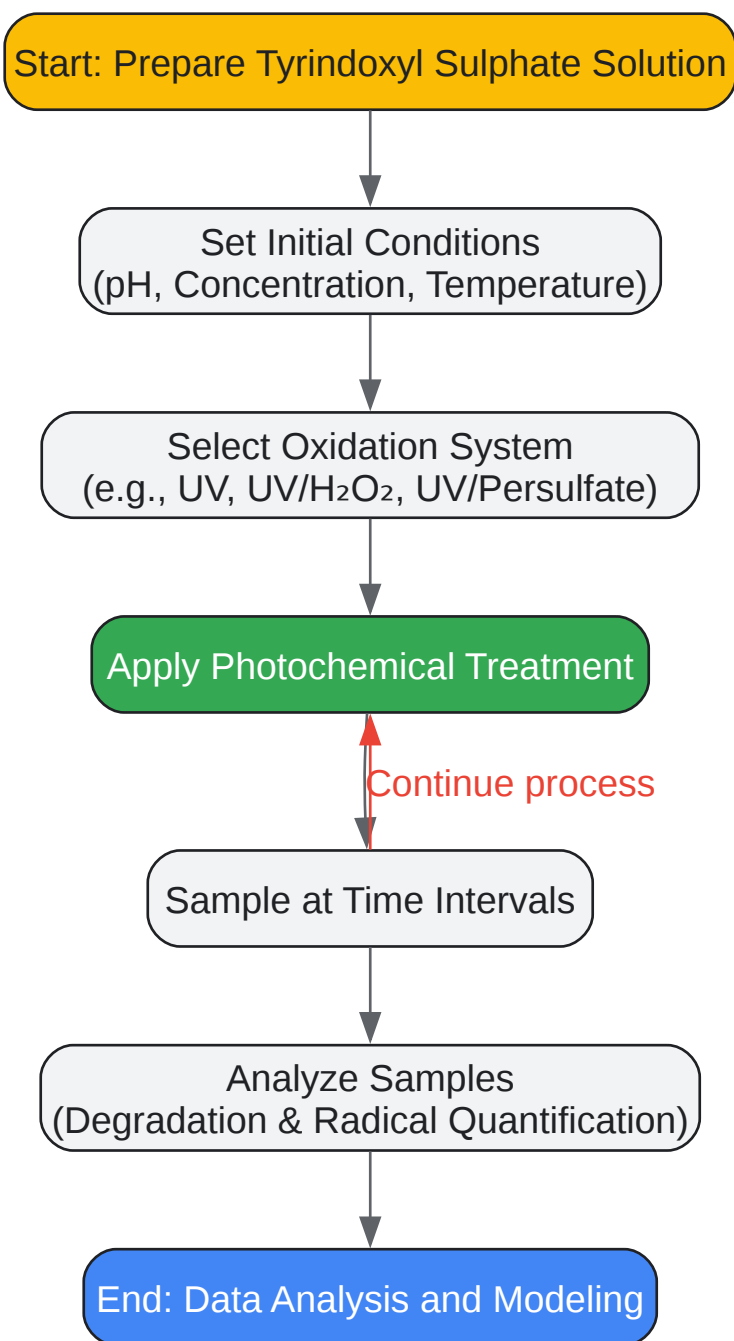
Given the lack of direct data, one viable research approach could be to adapt general methodologies used for the photochemical degradation of similar phenolic compounds. The following table summarizes key parameters from a study on the photochemical treatment of **tyrosol**, a well-studied model phenolic compound, which shares some structural features with tyrindoxyl sulphate [1].

Parameter	Details
Processes	UV/H ₂ O ₂ (generates •OH), UV/Persulfate (UV/PS, generates SO ₄ • ⁻), UV/Peroxymonosulfate (UV/PMS) [1]
Light Source	UV irradiation at 254 nm [1]
Key Findings	UV/PS was most efficient for degradation & mineralization; SO ₄ • ⁻ was dominant radical species in UV/PS & UV/PMS; Efficiency is affected by pH, presence of inorganic anions (Cl ⁻ , SO ₄ ²⁻ , NO ₃ ⁻) [1]
Probe Compounds	Benzoic acid (for •OH), Nitrobenzene (for SO ₄ • ⁻) [1]

Parameter	Details
Analytical Methods	Spectrophotometry for persulfate quantification [1]

Experimental Workflow for Method Adaptation

Based on the study of analogous compounds, here is a generalized experimental workflow you could consider and validate for Tyrindoxyl Sulphate. The diagram below outlines the key stages.



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References

1. sciencedirect.com/science/article/abs/pii/S0304389418305028 [sciencedirect.com]

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